

Verifying the isotopic purity of Capryl alcohol-d18 before use.

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Compound of Interest

Compound Name: *Capryl alcohol-d18*

Cat. No.: *B3334393*

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Technical Support Center: Capryl Alcohol-d18

This guide provides researchers, scientists, and drug development professionals with essential information for verifying the isotopic purity of **Capryl alcohol-d18** prior to its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Capryl alcohol-d18** and why is its isotopic purity important?

Capryl alcohol-d18 is a deuterated form of capryl alcohol where 18 hydrogen atoms have been replaced by deuterium, a stable isotope of hydrogen.^[1] The isotopic purity, which measures the percentage of deuterium at specific labeled positions, is critical for its use as an internal standard in mass spectrometry-based quantitative analyses, in metabolic research, and for assessing drug efficacy and toxicity.^{[2][3]} High isotopic purity ensures analytical precision and data reproducibility.^[3]

Q2: What are the primary analytical methods to verify the isotopic purity of **Capryl alcohol-d18**?

The two primary methods for determining the isotopic purity of deuterated compounds like **Capryl alcohol-d18** are Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[3] A combined strategy using both high-resolution mass spectrometry (HR-MS)

and NMR spectroscopy is often recommended for a comprehensive evaluation of isotopic enrichment and structural integrity.[2]

Q3: How does Mass Spectrometry determine isotopic purity?

Mass spectrometry separates ions based on their mass-to-charge ratio. Since deuterium is heavier than hydrogen, HR-MS can distinguish between Capryl alcohol molecules with different numbers of deuterium atoms (isotopologs).[4][5] The isotopic purity is calculated based on the relative abundance of these H/D isotopolog ions (D₀-D₁₈).[4][6] Techniques like electrospray ionization (ESI-HRMS) are highly sensitive and require very low sample amounts.[4]

Q4: What is the role of NMR spectroscopy in this analysis?

NMR spectroscopy, particularly Proton NMR (¹H-NMR) and Deuterium NMR (²H-NMR), is a powerful technique for this purpose.[5] ¹H-NMR can be used to precisely measure the small amounts of residual hydrogen in a highly deuterated sample.[5] By comparing the signal of these residual protons to a known internal standard, the overall isotopic enrichment can be determined with high accuracy.[5] ²H-NMR can confirm the positions of the deuterium labels.[2][7]

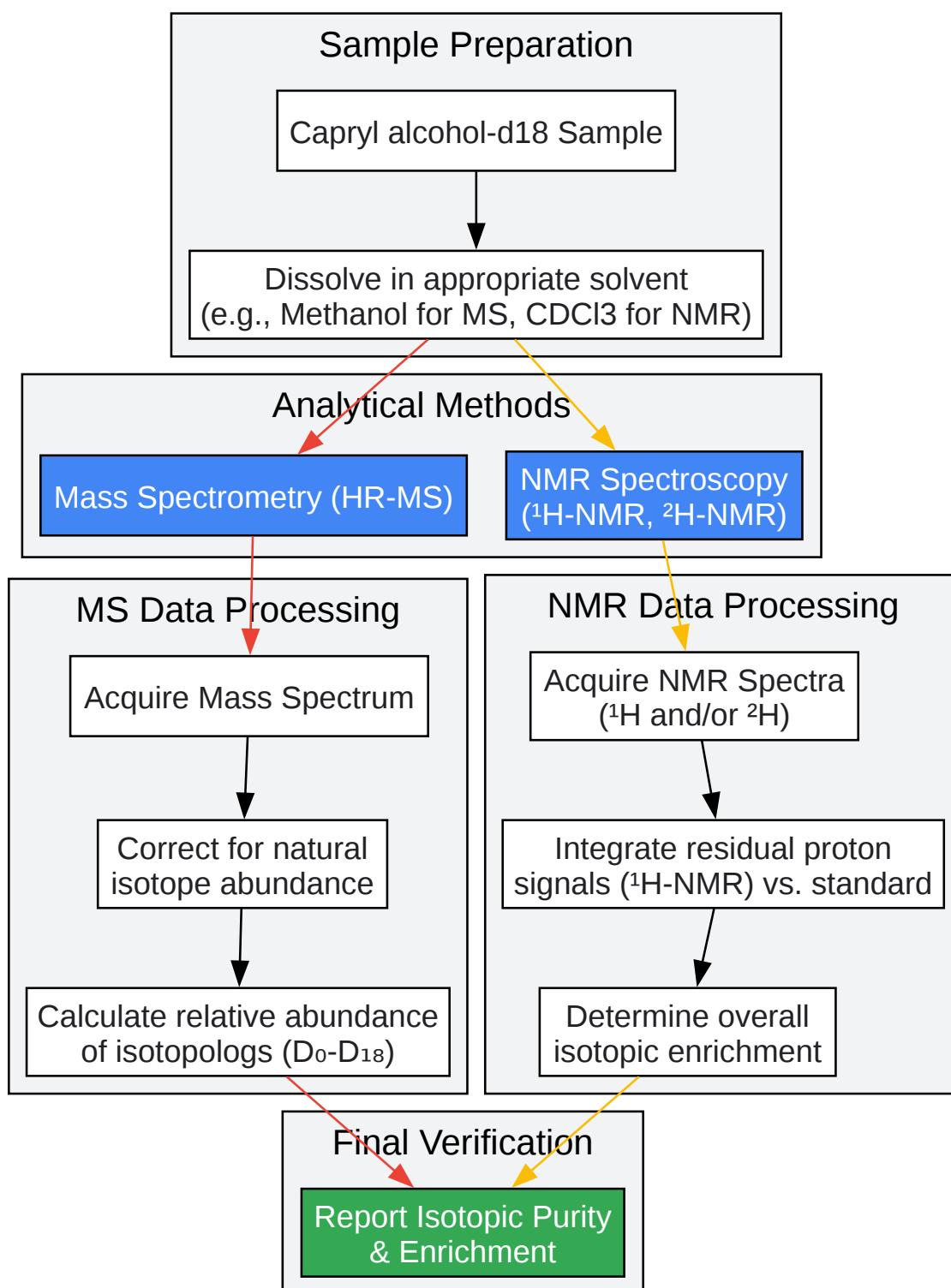
Q5: What is the difference between isotopic enrichment and isotopic purity?

Isotopic enrichment refers to the percentage of deuterium at a specific labeled position within a molecule.[5] Isotopic purity, in a broader sense, often refers to the percentage of the desired deuterated molecule (e.g., the fully deuterated D₁₈ species) in the entire sample. The final product will likely contain a statistical distribution of isotopologs (e.g., D₁₇, D₁₆, etc.) based on the enrichment level.[5]

Experimental Workflow & Visualization

The following diagram illustrates the general workflow for verifying the isotopic purity of **Capryl alcohol-d18**.

Workflow for Isotopic Purity Verification of Capryl alcohol-d18

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